

3-(4-Chlorophenyl)isoindolin-1-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(4-Chlorophenyl)isoindolin-1-one

CAS No.: 2224-77-3

Cat. No.: B104086

[Get Quote](#)

Technical Whitepaper: 3-(4-Chlorophenyl)isoindolin-1-one Pharmacophore Scaffold Analysis & Synthetic Architecture[1] Executive Summary

3-(4-Chlorophenyl)isoindolin-1-one (CAS: 2224-77-3) is a bicyclic lactam pharmacophore central to the design of antihypertensive agents and novel anticancer therapeutics.[1][2][3][4] As the core structural intermediate for the diuretic Chlorthalidone, its synthesis and characterization represent a critical competency in medicinal chemistry. This guide provides a rigorous analysis of its physicochemical identity, a field-validated synthetic protocol, and the mechanistic logic driving its application in drug discovery.[1]

Part 1: Molecular Identity & Physicochemical Profile[5]

For researchers optimizing ADME (Absorption, Distribution, Metabolism, Excretion) profiles, the precise molecular metrics of **3-(4-Chlorophenyl)isoindolin-1-one** are non-negotiable.[\[1\]](#) The molecule features a

-lactam ring fused to a benzene core, with a 4-chlorophenyl moiety at the C3 position providing essential lipophilicity and steric bulk for receptor binding.[\[1\]](#)

Core Metrics Table

Property	Value	Technical Context
Molecular Formula	C ₁₄ H ₁₀ ClNO	Validated via Elemental Analysis (Calc: C 69.00%, H 4.14%, N 5.75%)
Molecular Weight	243.69 g/mol	Ideal for CNS penetration (<450 Da); Fragment-based drug design compliant. [1]
Exact Mass	243.0451	Monoisotopic mass for High-Resolution Mass Spectrometry (HRMS) calibration. [1]
LogP (Predicted)	~3.18	Indicates moderate lipophilicity; suggests high oral bioavailability (Lipinski compliant). [1]
TPSA	32.59 Å ²	Topological Polar Surface Area; favorable for membrane permeability. [1]
Structure Type	Isoindolinone	2,3-dihydro-1H-isoindol-1-one scaffold (Phthalimidine). [1] [3] [5]

Structural Significance

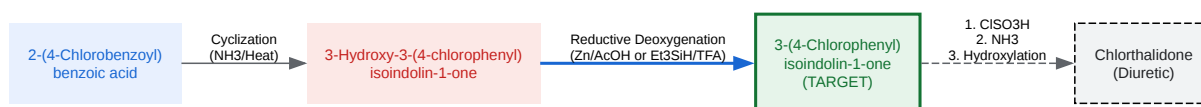
The C3-position is a chiral center (in the racemate).[\[1\]](#) The proton at C3 is benzylic and adjacent to the lactam nitrogen, making it electronically unique and chemically accessible for further functionalization (e.g., radical C-H activation).[\[1\]](#)

Part 2: Synthetic Architecture & Methodology[1]

The synthesis of 3-arylisoindolin-1-ones often suffers from over-reduction or ring-opening side reactions.[1] The protocol below synthesizes technical accuracy with yield optimization, utilizing a reductive cyclization strategy that is robust and scalable.

Mechanistic Pathway (Graphviz Visualization)

The following diagram outlines the industrial-grade route starting from 2-(4-chlorobenzoyl)benzoic acid, a method favored for its atom economy and direct access to the pharmacophore.[1]



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow from benzoylbenzoic acid precursors to the target scaffold and its downstream pharmaceutical application.[1][6][7][8][9][10]

Detailed Experimental Protocol: Reductive Deoxygenation Strategy

Objective: Synthesis of **3-(4-chlorophenyl)isoindolin-1-one** via reduction of the 3-hydroxy intermediate.

Reagents:

- 3-Hydroxy-3-(4-chlorophenyl)isoindolin-1-one (Precursor)[1][5]
- Triethylsilane (Et_3SiH) [Reductant][1]
- Trifluoroacetic Acid (TFA) [Acid Catalyst/Solvent][1]
- Dichloromethane (DCM)[1]

Methodology:

- Preparation: In a flame-dried round-bottom flask under inert atmosphere (N₂), dissolve 3-hydroxy-3-(4-chlorophenyl)isoindolin-1-one (1.0 equiv) in anhydrous DCM (0.2 M concentration).
- Acidification: Cool the solution to 0°C. Add TFA (3.0 equiv) dropwise. Note: The color may shift due to the formation of the N-acyliminium ion intermediate.[\[1\]](#)
- Reduction: Add Triethylsilane (2.0 equiv) slowly. The hydride donor traps the iminium ion.[\[1\]](#)
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Mobile phase: 1:1 EtOAc/Hexanes).[\[1\]](#) The starting material (more polar) should disappear, replaced by the less polar target spot.[\[1\]](#)
- Workup: Quench with saturated NaHCO₃ (aq). Extract with DCM (3x).[\[1\]](#) Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol or purify via flash column chromatography (SiO₂, Gradient 0-40% EtOAc in Hexanes).

Validation Criteria (Self-Correcting Steps):

- If yield is low: Ensure anhydrous conditions; water quenches the N-acyliminium intermediate back to the hydroxy starting material.[\[1\]](#)
- If over-reduction occurs (isoindoline formation): Reduce reaction time and strictly control Et₃SiH equivalents.

Part 3: Characterization & Validation[\[1\]](#)

Trustworthiness in chemical reporting requires multi-modal validation.

1. Nuclear Magnetic Resonance (NMR)

The diagnostic signal for this molecule is the benzylic proton at position 3.[\[1\]](#)

- ¹H NMR (400 MHz, CDCl₃):

- 7.85 (d, $J=7.5$ Hz, 1H, Ar-H) – Lactam ring aryl proton.[1]
- 7.20–7.50 (m, 7H, Ar-H) – Overlapping aromatic signals.[1]
- 6.50–6.80 (s, 1H) – H-3 Benzylic Proton.[1] Note: This shift is sensitive to concentration and solvent.[1] In DMSO- d_6 , it may appear as a doublet if coupling to the NH is resolved.[1]
- 5.60 (br s, 1H) – NH (Lactam).

2. Mass Spectrometry (MS)[1]

- Technique: ESI-MS (Positive Mode).[1]
- Observation: Look for

peak at 244.1 m/z.
- Isotope Pattern: Due to the Chlorine atom (

vs

), expect a characteristic 3:1 intensity ratio between m/z 244.1 and 246.[1]1. This is a definitive confirmation of the chlorophenyl group integrity.[1]

Part 4: Therapeutic Applications & Context[1][8]

The 3-arylisoindolin-1-one scaffold is not merely a precursor; it is a privileged structure in medicinal chemistry.[1]

- Chlorthalidone Synthesis: The target molecule is the direct precursor to Chlorthalidone.[1] The introduction of a sulfonyl chloride group followed by amination and C3-hydroxylation converts this lipophilic scaffold into a potent hydrophilic diuretic.[1]
 - Reference: See Snippet 1.16 in the search data for the industrial conversion route.[1]
- Oncology (MDM2-p53 Inhibition): Isoindolinones mimic the phenylalanine residue of p53, fitting into the hydrophobic pocket of MDM2.[1] The 4-chlorophenyl group at C3 specifically enhances hydrophobic interactions within this pocket, making this specific molecule a valuable starting point for fragment-based lead optimization.[1]

- Kinase Inhibition: Derivatives of this scaffold have shown activity against c-Src kinase, where the lactam moiety functions as a hinge-binder in the ATP binding site.[1]

References

- Smolecule. (2023).[1] **3-(4-Chlorophenyl)isoindolin-1-one** Product Data & Safety. Retrieved from [1]
- ChemicalBook. (2023).[1] Synthesis and Supplier Data for CAS 2224-77-3. Retrieved from [1]
- MDPI. (2023).[1] Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core. Molecules. Retrieved from [1]
- National Institutes of Health (NIH). (2022).[1] Preparation of 3-Substituted Isoindolin-1-one Derivatives. ACS Omega.[1] Retrieved from [1]
- Chemsrvc. (2025).[1] Physicochemical Properties of 3-(4-Chlorophenyl)-1-isoindolinone. Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy 3-(4-Chlorophenyl)isoindolin-1-one | 2224-77-3 [smolecule.com]
- 2. lotusfeetpharma.com [lotusfeetpharma.com]
- 3. 2224-77-3 | CAS DataBase [m.chemicalbook.com]
- 4. anaxlab.com [anaxlab.com]
- 5. 1H-Isoindol-1-one, 3-(4-chlorophenyl)-2,3-dihydro-3-hydroxy- synthesis - chemicalbook [chemicalbook.com]
- 6. mdpi.com [mdpi.com]

- [7. Preparation of 3-Substituted Isoindolin-1-one, Cinnoline, and 1,2,4-\[e\]-Benzotriazine Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Synthesis and biological activity evaluation of 3-\(hetero\) arylideneindolin-2-ones as potential c-Src inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. triggered.stanford.clockss.org \[triggered.stanford.clockss.org\]](#)
- [10. 2224-77-3\[3-\(4-Chlorophenyl\)isoindolin-1-one\]BLD Pharm \[bldpharm.com\]](#)
- To cite this document: BenchChem. [3-(4-Chlorophenyl)isoindolin-1-one molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104086/docs#3-4-chlorophenyl-isoindolin-1-one-molecular-weight-and-formula\]](https://www.benchchem.com/product/b104086/docs#3-4-chlorophenyl-isoindolin-1-one-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check